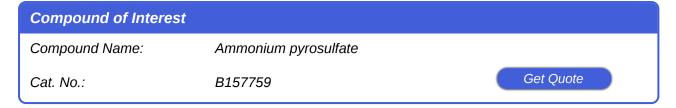


what is the chemical formula for ammonium pyrosulfate

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An In-depth Technical Guide to Ammonium Pyrosulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ammonium pyrosulfate**, including its chemical properties, synthesis, and thermal decomposition. The information is presented to be a valuable resource for researchers and professionals in the fields of chemistry and materials science.

Chemical Identity and Properties

Ammonium pyrosulfate, also known as diammonium pyrosulfate, is an inorganic compound with the chemical formula $(NH_4)_2S_2O_7[1]$. It is a key intermediate in the thermal decomposition of ammonium sulfate and ammonium bisulfate[1][2].

Quantitative Data Summary

A summary of the key physical and chemical properties of **ammonium pyrosulfate** is provided in the table below for easy reference and comparison.



Property	Value	Source
Molecular Formula	(NH4)2S2O7	[1]
Molar Mass	212.21 g/mol	[1][3][4]
CAS Number	10031-68-2	[1][3][4][5]
IUPAC Name	diazanium;sulfonato sulfate	[3]
Appearance	White crystalline solid	
Topological Polar Surface Area	142 Ų	[4][5]
Hydrogen Bond Donor Count	2	[4][5]
Hydrogen Bond Acceptor Count	7	[4][5]
Complexity	194	[4][5]
Covalently-Bonded Unit Count	3	[4]

Synthesis and Decomposition Pathways

The primary method for synthesizing **ammonium pyrosulfate** is through the controlled thermal decomposition of ammonium sulfate or ammonium bisulfate[1]. The following diagram illustrates the reaction pathway for the synthesis of **ammonium pyrosulfate** from ammonium sulfate and its subsequent decomposition at higher temperatures.

Caption: Synthesis of **ammonium pyrosulfate** via thermal decomposition of ammonium sulfate and its subsequent decomposition products.

Experimental Protocols

Synthesis of Ammonium Pyrosulfate via Thermal Decomposition of Ammonium Sulfate

This protocol describes the laboratory-scale synthesis of **ammonium pyrosulfate** from ammonium sulfate.

Materials:



- Ammonium sulfate ((NH₄)₂SO₄)
- Furnace with temperature control
- Ceramic or quartz crucible
- Inert gas supply (e.g., nitrogen or argon)
- Thermogravimetric Analyzer (TGA) and Differential Thermal Analyzer (DTA) (for monitoring)

Procedure:

- Place a known quantity of ammonium sulfate into a crucible.
- Position the crucible within the furnace.
- Establish an inert atmosphere by purging the furnace with nitrogen or argon gas. This is crucial to suppress the formation of unwanted byproducts[1].
- Begin heating the furnace at a controlled rate, typically less than 5°C/min, to ensure uniform decomposition[1].
- Monitor the process using TGA and DTA. The initial decomposition of ammonium sulfate to ammonium bisulfate begins at temperatures above 250°C[1][2].
- As the temperature increases, the ammonium bisulfate undergoes dehydration to form ammonium pyrosulfate[6][7]. This transformation is governed by a crystallization growth and nucleation model[6].
- Maintain the temperature in the range where **ammonium pyrosulfate** is stable. Further heating above 330°C will lead to the decomposition of the desired product[1][2].
- Once the reaction is complete, as indicated by the thermal analysis data, cool the furnace to room temperature under the inert atmosphere.
- The resulting white solid is ammonium pyrosulfate.



Characterization: The synthesized **ammonium pyrosulfate** should be characterized to confirm its identity and purity. Recommended analytical techniques include:

- X-ray Diffraction (XRD): To confirm the crystalline structure and phase purity.
- Mass Spectrometry: To verify the molecular weight.
- Thermal Analysis (TGA/DTA): To study its thermal stability and decomposition profile.

Storage: **Ammonium pyrosulfate** is hygroscopic and should be stored in a desiccator over a suitable drying agent, such as anhydrous calcium chloride or silica gel, to prevent hydrolysis[1].

Logical Relationships in Synthesis

The synthesis of **ammonium pyrosulfate** is a sequential process where temperature control is critical. The following diagram illustrates the logical workflow and the key transformations involved.

Caption: Logical workflow for the synthesis of **ammonium pyrosulfate**, highlighting the critical temperature-dependent stages.

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